

# 5-Amino-2-methoxypyridine-4-carboxylic Acid: An Overview of Available Data

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 5-Amino-2-methoxypyridine-4-carboxylic acid

**Cat. No.:** B112161

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Amino-2-methoxypyridine-4-carboxylic acid** is a substituted pyridine derivative with the chemical formula  $C_7H_8N_2O_3$ . This technical overview consolidates the publicly available information for this compound. Despite its potential as a building block in medicinal chemistry and materials science, detailed experimental data and biological studies appear to be limited in the current scientific literature. This document provides a summary of its basic properties and identifies the significant gaps in publicly accessible research.

## Molecular Structure and Properties

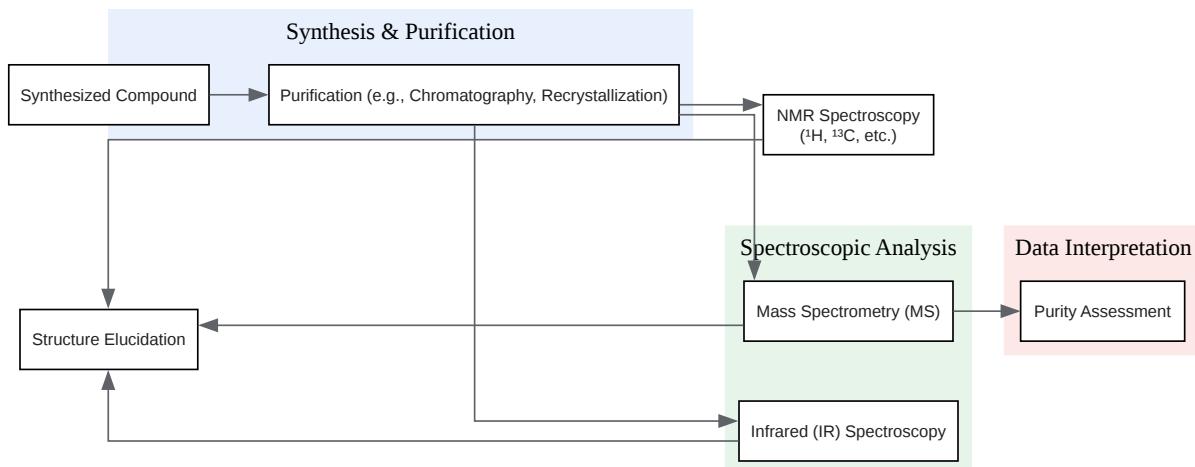
The fundamental properties of **5-Amino-2-methoxypyridine-4-carboxylic acid** are summarized in the table below. These data have been aggregated from various chemical supplier databases.

Property	Value	Source
CAS Number	183741-91-5	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	168.15 g/mol	<a href="#">[1]</a>
SMILES	COc1=NC=C(C(=C1)C(=O)O)N	<a href="#">[1]</a>

## Spectroscopic Data

A thorough search of scientific databases did not yield publicly available experimental spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR), or Mass Spectrometry (MS) for **5-Amino-2-methoxypyridine-4-carboxylic acid**. While some suppliers indicate the availability of such data upon request, it is not published in peer-reviewed literature or open-access databases.

For illustrative purposes, a generalized workflow for acquiring and analyzing spectroscopic data for a novel pyridine derivative is presented below.



[Click to download full resolution via product page](#)

**Figure 1.** A generalized workflow for the spectroscopic analysis of a novel chemical compound.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Amino-2-methoxypyridine-4-carboxylic acid** are not readily available in the published literature. General methods for the synthesis of aminopyridine carboxylic acids often involve multi-step processes. A hypothetical synthetic pathway, based on common organic chemistry reactions for similar structures, is depicted below. This diagram is for illustrative purposes only and does not represent a validated experimental protocol.



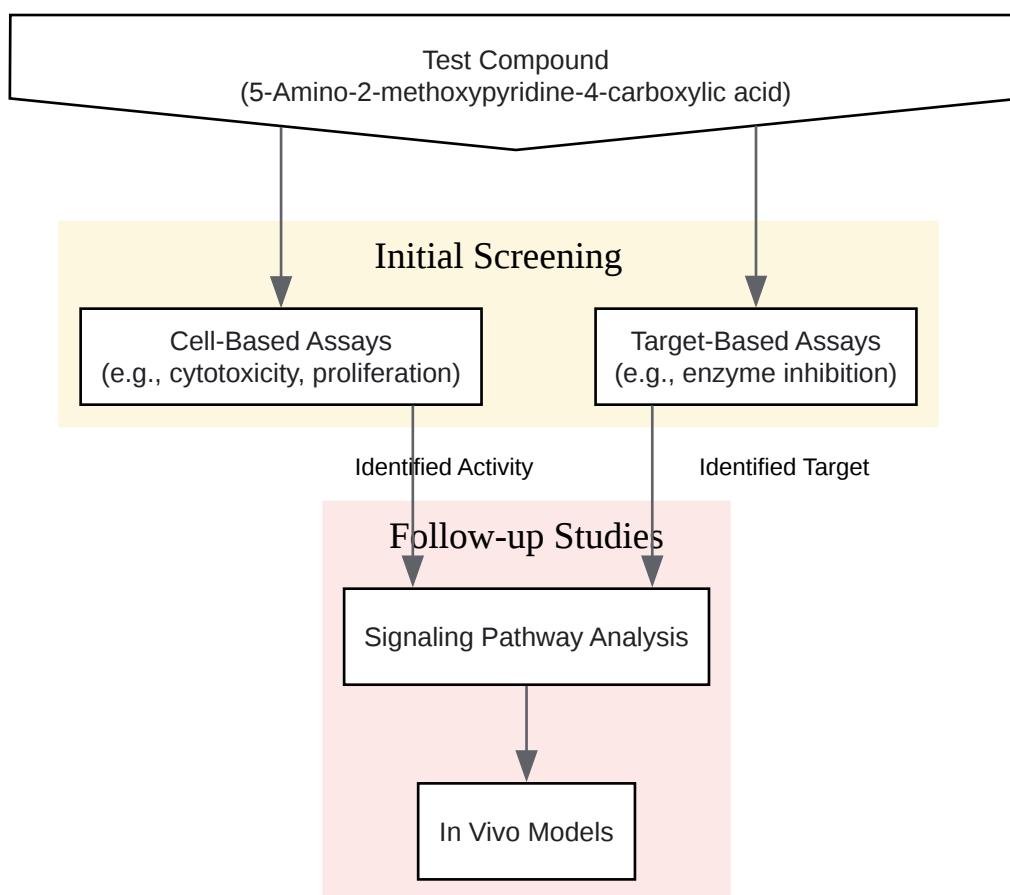
[Click to download full resolution via product page](#)

**Figure 2.** A hypothetical, generalized synthetic pathway for an aminopyridine carboxylic acid.

## Biological Activity and Signaling Pathways

No specific biological activities or associations with cellular signaling pathways for **5-Amino-2-methoxypyridine-4-carboxylic acid** have been reported in the accessible scientific literature. Pyridine derivatives, in general, are known to exhibit a wide range of biological activities, and this class of compounds is an area of active research in drug discovery. The potential biological relevance of this specific molecule remains to be investigated.

A conceptual diagram illustrating how a novel small molecule might be screened for biological activity is provided below.



[Click to download full resolution via product page](#)

**Figure 3.** A conceptual workflow for the biological screening of a novel compound.

## Conclusion

**5-Amino-2-methoxypyridine-4-carboxylic acid** is a chemical entity for which basic identifying information is available, primarily from commercial suppliers. However, a significant gap exists in the public domain regarding its detailed chemical and biological properties. There is a lack of published experimental protocols for its synthesis, comprehensive spectroscopic data for structural confirmation, and studies on its potential biological activities. For researchers and drug development professionals, this compound represents a largely unexplored molecule. Further investigation would be required to elucidate its properties and potential applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [achmem.com](http://achmem.com) [achmem.com]
- To cite this document: BenchChem. [5-Amino-2-methoxypyridine-4-carboxylic Acid: An Overview of Available Data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112161#5-amino-2-methoxypyridine-4-carboxylic-acid-molecular-structure>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)